

Undecanal safety and handling in the laboratory

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Compound of Interest

Compound Name: Undecanal

Cat. No.: B090771

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An In-depth Technical Guide to **Undecanal** Safety and Handling in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **undecanal** in a laboratory setting. It is intended for use by trained professionals in the fields of research, science, and drug development. The following sections detail physical and chemical properties, hazard identification, handling and storage procedures, emergency protocols, and toxicological data.

Chemical and Physical Properties

Undecanal, also known as n-undecyl aldehyde, is a colorless to pale yellow oily liquid with a characteristic fatty, waxy, or sweet odor.^{[1][2]} It is a saturated fatty aldehyde that is found naturally in citrus oils.^{[2][3]} While soluble in most fixed oils, mineral oil, propylene glycol, and alcohol, it is insoluble in glycerol and water.^{[2][4]}

Table 1: Physical and Chemical Properties of **Undecanal**

Property	Value	References
Molecular Formula	C ₁₁ H ₂₂ O	[5]
Molar Mass	170.3 g/mol	[6]
Appearance	Colorless to pale yellow clear liquid	[1][7]
Odor	Sweetish, fatty, with an orange and rose undertone	[2]
Melting Point	-4 °C (24.8 °F)	[8]
Boiling Point	109 - 115 °C (228.2 - 239 °F) @ 5 mmHg	[8]
Flash Point	96 °C (204.8 °F)	[8]
Density	0.825 - 0.832 g/cm ³	[4]
Vapor Density (air=1)	5.94	[9]
Solubility	Soluble in oils and alcohol; insoluble in water and glycerol.	[2]

Hazard Identification and GHS Classification

Undecanal is classified as a hazardous substance.[9] It is a combustible liquid and causes skin irritation.[6][10] The following tables summarize its GHS classification and hazard statements.

Table 2: GHS Classification

Classification	Category	References
Flammable Liquids	Category 4 (Combustible Liquid)	[10]
Skin Corrosion/Irritation	Category 2	[6]
Hazardous to the aquatic environment, acute hazard	Category 1	[11]
Hazardous to the aquatic environment, chronic hazard	Category 2	[11]

Table 3: Hazard and Precautionary Statements

Code	Statement	References
H227	Combustible liquid.	[10]
H315	Causes skin irritation.	[6]
H410	Very toxic to aquatic life with long lasting effects.	[11]
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[10]
P273	Avoid release to the environment.	[11]
P280	Wear protective gloves/eye protection.	[10][11]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[6]
P332+P313	If skin irritation occurs: Get medical advice/attention.	[6]
P362+P364	Take off contaminated clothing and wash it before reuse.	[6]
P370+P378	In case of fire: Use water spray, dry chemical, foam, or carbon dioxide to extinguish.	[10]
P403+P235	Store in a well-ventilated place. Keep cool.	[10]
P501	Dispose of contents/container to an approved waste disposal plant.	[10]

Experimental Protocols: Emergency Response

First Aid Measures

Immediate medical attention may be required in case of exposure. The following are general first aid guidelines.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[5] If irritation persists, seek medical attention.[9]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[5] If skin irritation occurs, get medical advice/attention.[6]
- Inhalation: Remove to fresh air.[5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[12]
- Ingestion: Do NOT induce vomiting.[5] Clean mouth with water and drink plenty of water afterwards.[5] Call a poison center or doctor if you feel unwell.[10]

Firefighting Measures

Undecanal is a combustible liquid.[10]

- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10][13]
- Unsuitable Extinguishing Media: Water jet.[6]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).[5][8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[5] Avoid breathing vapors and contact with skin and eyes.[9] Wear protective equipment.[10]

- Environmental Precautions: Avoid release to the environment.[10] Keep away from drains, surface, and ground water.[6]
- Containment and Cleanup: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[5] Keep in suitable, closed containers for disposal.[5]

Handling and Storage

Proper handling and storage are crucial to maintain the chemical's integrity and ensure laboratory safety.

Handling

- Use in a well-ventilated area.[9]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe vapors or mists.[5]
- Wash hands thoroughly after handling.[5]
- Keep away from heat, sparks, and open flames.[10]

Storage

- Store in a cool, dry, and well-ventilated place.[9][10]
- Keep containers tightly closed.[6]
- Store away from incompatible materials and foodstuff containers.[9]
- Recommended storage temperature: 15–25 °C.[6]

Exposure Controls and Personal Protection

Table 4: Personal Protective Equipment (PPE)

Type	Specification	References
Eye/Face Protection	Wear chemical safety goggles.	[14]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[8][14]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, wear suitable respiratory equipment.	[9][10]

Stability and Reactivity

- Reactivity: Not reactive under normal ambient conditions.[6]
- Chemical Stability: Stable under normal conditions.[10]
- Possibility of Hazardous Reactions: Violent reaction with strong oxidizers.[6] Hazardous polymerization will not occur.[9]
- Conditions to Avoid: Incompatible products, heat, flames, and sparks.[5][10]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents. [5][8]
- Hazardous Decomposition Products: Thermal decomposition can produce carbon monoxide (CO) and carbon dioxide (CO₂).[5]

Toxicological Information

Undecanal has low acute toxicity but is a known skin irritant.

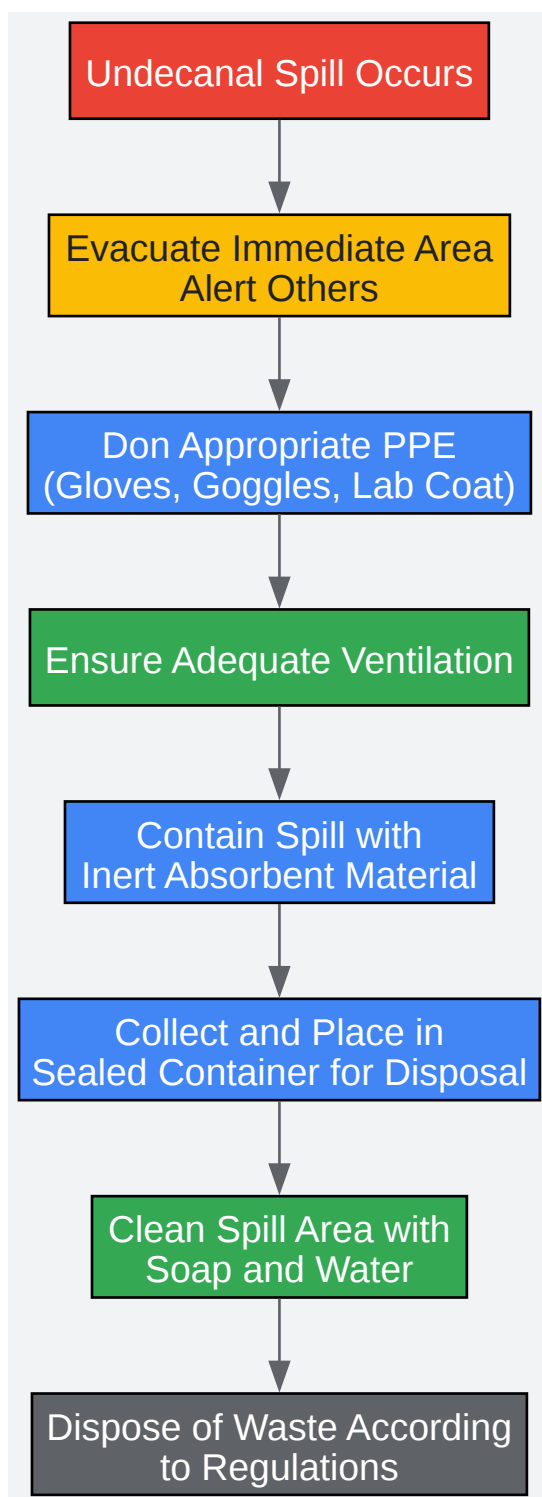
Table 5: Acute Toxicity Data

Route	Species	Value	References
Oral LD50	Rat	>5,000 mg/kg	[6]
Dermal LD50	Rabbit	>5,000 mg/kg	[5][6]

- Skin Corrosion/Irritation: Causes skin irritation.[6]
- Serious Eye Damage/Irritation: Not classified as an eye irritant, but direct contact may cause transient discomfort.[6][9]
- Respiratory or Skin Sensitization: Not classified as a sensitizer.[6]
- Symptoms of Overexposure: May include headache, dizziness, tiredness, nausea, and vomiting.[5]

Visualizations

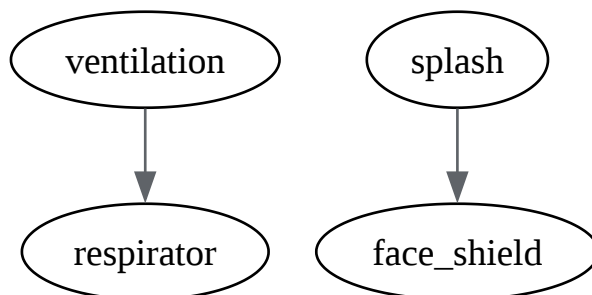
Diagram 1: Undecanal Spill Response Workflow



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Caption: Workflow for responding to an **undecanal** spill in the laboratory.

Diagram 2: Personal Protective Equipment (PPE) for Undecanal Handling



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